

"Antibacterial agent 144" chemical structure and properties

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Compound of Interest

Compound Name: Antibacterial agent 144

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An In-Depth Technical Guide to Antibacterial Agent 144

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, properties, and known mechanisms of action for the novel antibacterial compound designated as **Antibacterial Agent 144**.

Core Chemical and Physical Properties

Antibacterial Agent 144, also referred to as compound 8e in some literature, is a notable antibacterial agent with demonstrated efficacy against multi-resistant *Staphylococcus aureus*.

[1][2][3][4] Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₃ N ₇ O ₃	[1][2][5]
Molecular Weight	481.51 g/mol	[1][2][5]
Commonly Studied Form	Powder	[1]

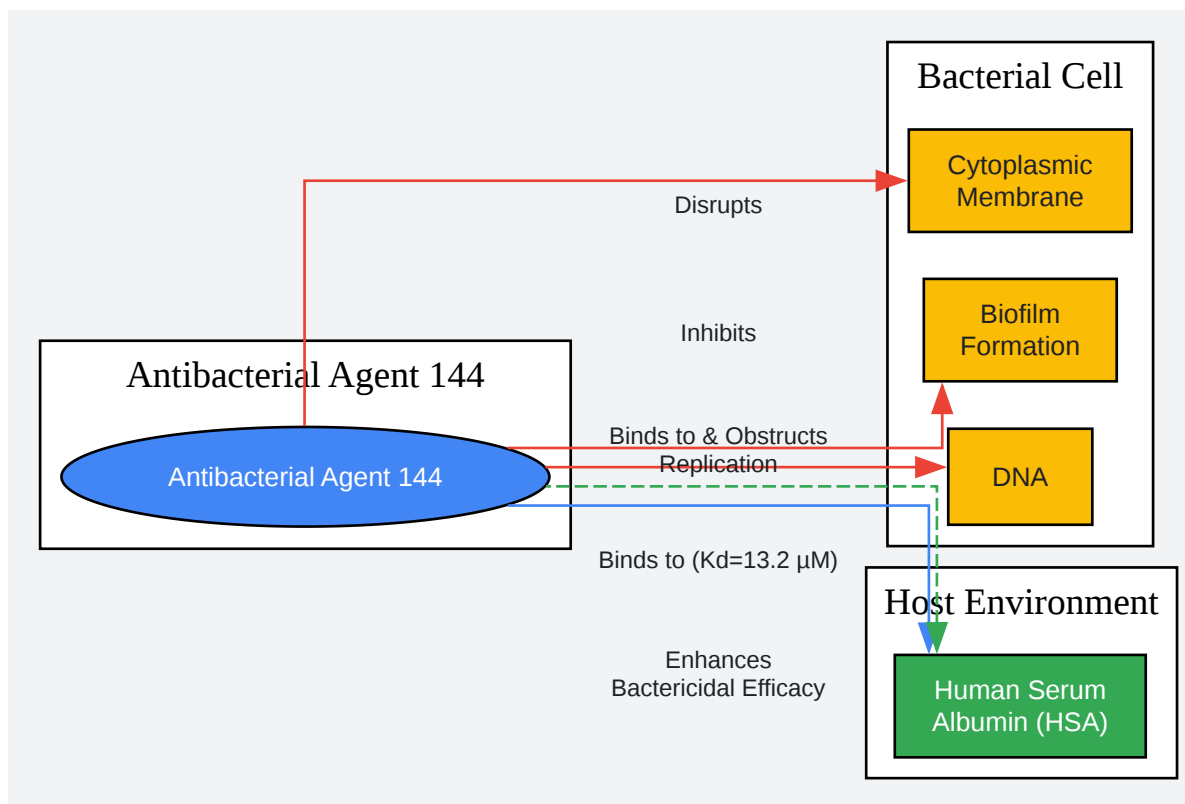
Mechanism of Action and Biological Activity

Antibacterial Agent 144 exhibits a multi-faceted approach to its antibacterial activity, primarily targeting key bacterial processes and structures. Its efficacy has been shown to be superior to conventional antibiotics such as Chloromycin and Amoxicillin against multi-resistant *Staphylococcus aureus*.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The primary mechanisms of action include:

- **Disruption of the Bacterial Cytoplasmic Membrane:** The agent directly compromises the integrity of the cytoplasmic membrane, leading to bacterial cell death.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Inhibition of Biofilm Formation:** It has been observed to prevent the formation of biofilms, which are critical for bacterial colonization and resistance.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **DNA Replication Obstruction:** **Antibacterial Agent 144** can form a supramolecular complex with DNA, thereby hindering the replication process essential for bacterial proliferation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- **Interaction with Human Serum Albumin (HSA):** The compound binds to HSA with a dissociation constant (K_d) of 13.2 μM , a characteristic that enhances its bactericidal efficacy in a biological context.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The following diagram illustrates the proposed multifaceted mechanism of action of **Antibacterial Agent 144**.



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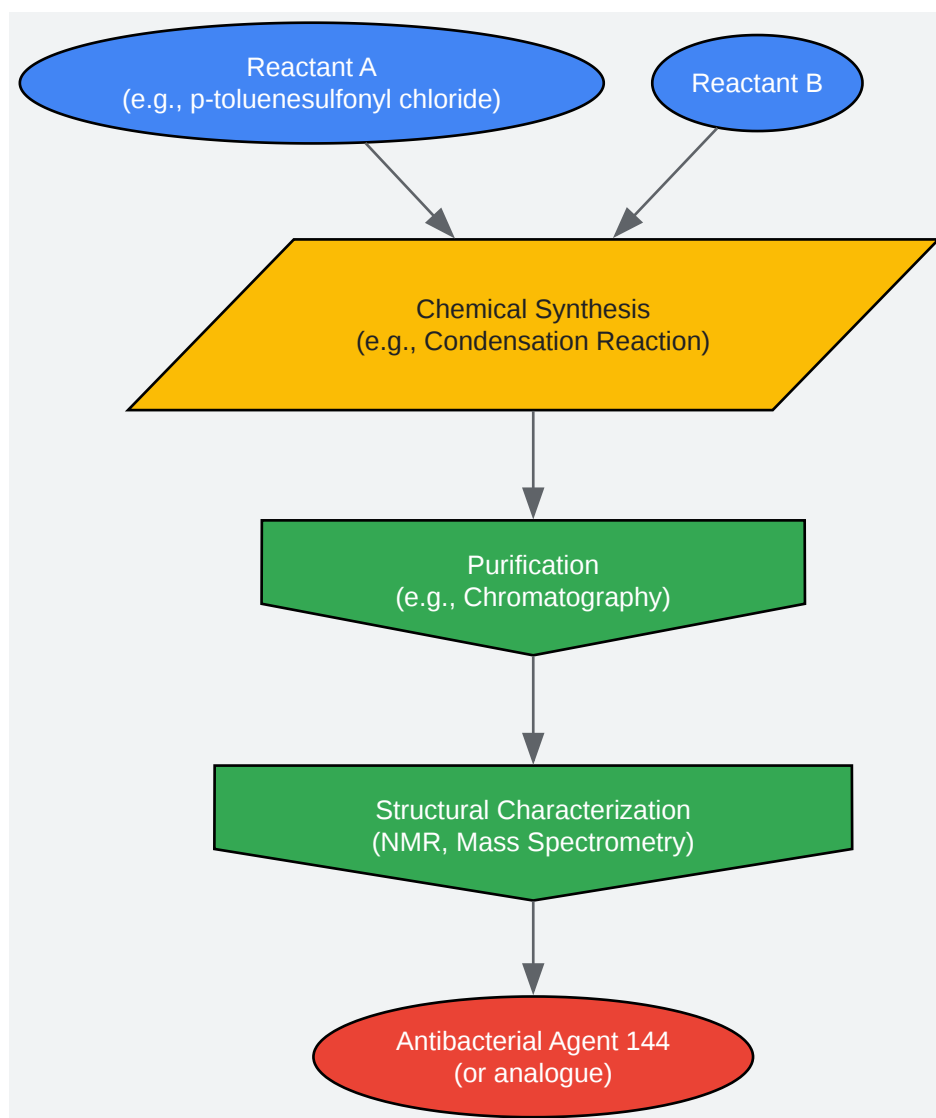
Mechanism of Action of **Antibacterial Agent 144**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and evaluation of **Antibacterial Agent 144** are proprietary and not fully disclosed in the public domain, the general methodologies can be inferred from standard practices in antimicrobial research.

3.1. General Synthesis of Substituted Triazines

The synthesis of similar membrane-active substituted triazines, as described in the broader literature, often involves multi-step chemical reactions.[3] A general workflow for the synthesis and characterization of such compounds is outlined below.



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General workflow for synthesis and characterization.

3.2. Antimicrobial Susceptibility Testing

Standard methods such as broth microdilution are typically employed to determine the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of the compound against various bacterial strains.

3.3. Biofilm Inhibition Assay

Crystal violet staining is a common method used to quantify biofilm formation and the inhibitory effects of the antibacterial agent.

3.4. Membrane Permeability Assay

Assays using fluorescent dyes such as propidium iodide can be utilized to assess the extent of cytoplasmic membrane damage.

3.5. DNA Binding Studies

Techniques like UV-Visible spectroscopy, fluorescence spectroscopy, and circular dichroism can be employed to study the interaction and binding of the compound with DNA.

Storage and Handling

Proper storage is crucial to maintain the stability and activity of **Antibacterial Agent 144**.

Condition	Duration	Reference
Powder at -20°C	3 years	[1]
In solvent at -80°C	1 year	[1]

It is recommended to use the product as soon as possible after preparation of a stock solution. [2] For shipping, it may be transported with blue ice or at ambient temperatures.[1]

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